

Physicochemical Properties of Titanium(IV) Iodide

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Compound of Interest

Compound Name: Titanium iodide

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Titanium(IV) iodide, also known as titanium tetraiodide, is an inorganic compound with the chemical formula TiI_4 . It is a red-brown crystalline solid at room temperature.^{[1][2][3][4]} This compound is an important precursor in the van Arkel–de Boer process for the purification of titanium metal.^[4] It is soluble in several organic solvents, including methylene chloride, chloroform, and carbon disulfide, but it hydrolyzes violently in water.^{[1][5]}

Molar Mass and Elemental Composition

The molar mass of titanium(IV) iodide is a fundamental property derived from the atomic masses of its constituent elements. The accepted molar mass and elemental composition are summarized in the table below.

Property	Value	Reference
Molar Mass	555.49 g/mol	^{[1][5][6][7]}
Formula Weight	555.485	^[8]
Elemental Analysis	Titanium (Ti): 8.62%, Iodine (I): 91.38%	^[8]

Density and Other Physical Properties

The density of titanium(IV) iodide is a critical parameter for various applications. It is typically measured at a standard temperature of 25 °C. Other key physical properties are also provided

for a comprehensive understanding of the compound.

Property	Value	Reference
Density	4.3 g/cm ³ at 25 °C (lit.)	[1][2][5][6]
Melting Point	150 °C (lit.)	[1][5][6]
Boiling Point	377 °C (lit.)	[1][5][8]
Appearance	Red-brown powder or crystals	[1][2][3]
Crystal Structure	Cubic	[4][5]

Experimental Protocols for Density Determination

The density of a solid compound like titanium(IV) iodide can be determined using several experimental techniques. The choice of method often depends on the physical form of the sample (e.g., powder, single crystal) and the required accuracy. Two common and reliable methods are gas pycnometry and the Archimedes method.

Gas Pycnometry

Gas pycnometry is a non-destructive method used to determine the true volume, and therefore the true density, of a solid material. It is particularly suitable for powders. The technique relies on measuring the pressure change of a gas, typically helium, in a calibrated volume.

Methodology:

- **Sample Preparation:** A known mass of the titanium(IV) iodide powder is accurately weighed and placed into the sample chamber of the gas pycnometer.
- **System Purging:** The system is purged with the analysis gas (helium) to remove any adsorbed gases from the sample surface.
- **Volume Measurement:** The analysis proceeds in a series of automated steps:
 - The reference chamber of a known volume is filled with helium to a specific pressure.

- A valve is opened, allowing the gas to expand into the sample chamber containing the titanium(IV) iodide.
- The pressure drop is measured once the system equilibrates.
- Calculation: The volume of the solid sample is calculated using the principles of Boyle's Law, which relates the pressures and volumes of the chambers before and after gas expansion. The density is then calculated by dividing the mass of the sample by its measured volume.

Archimedes' Method (Liquid Displacement)

The Archimedes' method is a classic technique for determining the density of a solid by measuring its apparent weight when submerged in a liquid of known density. This method is suitable for solid, non-porous samples.

Methodology:

- Liquid Selection: An inert liquid in which titanium(IV) iodide is insoluble must be chosen. Given its reactivity with water, a non-polar organic solvent would be appropriate. The density of this liquid at the experimental temperature must be accurately known.
- Weighing in Air: The mass of the titanium(IV) iodide sample is accurately measured in the air using an analytical balance.
- Weighing in Liquid: The sample is then suspended and fully submerged in the chosen inert liquid, and its apparent mass is measured.
- Calculation:
 - The volume of the displaced liquid, which is equal to the volume of the sample, is determined from the difference between the mass in air and the apparent mass in the liquid, divided by the density of the liquid.
 - The density of the titanium(IV) iodide is then calculated by dividing its mass in air by the determined volume.

Logical Workflow for Density Determination

The following diagram illustrates a generalized workflow for determining the density of a solid powder such as titanium(IV) iodide using gas pycnometry.

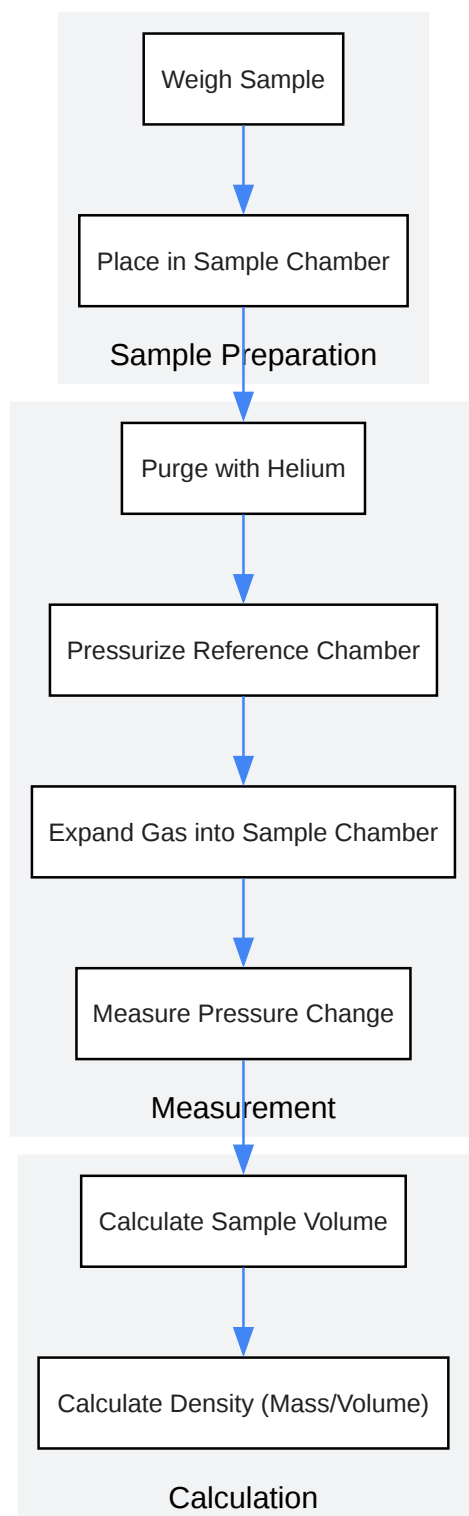


Figure 1. Experimental Workflow for Density Determination by Gas Pycnometry

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Caption: Workflow for density determination.

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